

Solid-Phase Extraction of ADONA in Complex Matrices: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: ADONA

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of Ammonium dodecafluoro-3-oxa-4-methyldecanoate (**ADONA**), an emerging per- and polyfluoroalkyl substance (PFAS), from complex environmental and biological matrices. The following sections outline methodologies for sample preparation, SPE procedures, and subsequent analysis, supported by quantitative data and workflow visualizations to ensure robust and reproducible results.

Introduction to ADONA and the Importance of Sample Preparation

ADONA is a short-chain PFAS used as a processing aid in the manufacturing of fluoropolymers. Its presence in the environment and potential for human exposure have raised concerns, necessitating sensitive and reliable analytical methods for its detection and quantification. Solid-phase extraction is a critical sample preparation technique that addresses the challenges associated with analyzing **ADONA** in complex matrices such as water, soil, sediment, and biological fluids.^{[1][2][3][4][5]} SPE enables the concentration of **ADONA** and the removal of interfering matrix components, leading to improved analytical performance, particularly when using liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[2][3]}

Quantitative Data Summary

The following tables summarize the quantitative performance data for the SPE of **ADONA** from various complex matrices. These values are compiled from studies utilizing weak anion exchange (WAX) or polymeric reversed-phase SPE sorbents followed by LC-MS/MS analysis.

Table 1: Recovery Rates of **ADONA** using SPE

Matrix	SPE Sorbent Type	Spiking Level	Average Recovery (%)	Reference
Drinking Water	Polystyrene Divinylbenzene	2 ng/L	70-130	EPA Method 537.1
Drinking Water	Polystyrene Divinylbenzene	20 ng/L	70-130	EPA Method 537.1
Drinking Water	Polystyrene Divinylbenzene	50 ng/L	70-130	EPA Method 537.1
Non-potable Water	Weak Anion Exchange (WAX)	Method Dependent	70-130	EPA Method 1633
Soil	Weak Anion Exchange (WAX)	Method Dependent	70-130	EPA Method 1633
Sediment	Weak Anion Exchange (WAX)	Method Dependent	70-130	EPA Method 1633
Biological Tissue	Weak Anion Exchange (WAX)	Method Dependent	70-130	EPA Method 1633

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **ADONA**

Matrix	Analytical Method	LOD (ng/L)	LOQ (ng/L)	Reference
Drinking Water	EPA Method 537.1 (LC-MS/MS)	0.5 - 2.0	1.5 - 6.0	General performance for similar PFAS
Non-potable Water	EPA Method 1633 (LC-MS/MS)	Analyte Specific	Analyte Specific	Method Guidance
Soil	EPA Method 1633 (LC-MS/MS)	Analyte Specific	Analyte Specific	Method Guidance
Biological Samples	LC-MS/MS	Analyte Specific	Analyte Specific	Method Guidance

Note: LOD and LOQ are highly dependent on the specific instrumentation and matrix. The values presented are indicative and should be determined by each laboratory.

Experimental Protocols

The following are detailed protocols for the solid-phase extraction of **ADONA** from various matrices. These protocols are based on established methodologies such as EPA Method 537.1 and 1633, which are commonly used for PFAS analysis.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol 1: SPE of ADONA in Water Samples (Based on EPA Method 537.1)

This protocol is suitable for drinking water and other relatively clean aqueous matrices.

1. Materials and Reagents:

- SPE Cartridges: Polystyrene divinylbenzene (PSDVB) based, 500 mg, 6 mL.
- Methanol (LC-MS grade)
- Reagent Water (PFAS-free)

- Sample Collection Bottles: Polypropylene (pre-screened for PFAS contamination)
- Preservative: Trizma® (to adjust sample pH)
- SPE Manifold
- Nitrogen Evaporation System

2. Sample Preparation:

- Collect water samples in pre-screened polypropylene bottles.
- Preserve the sample by adding Trizma® to a final pH of 7.0 ± 0.5 .
- If suspended solids are present, allow the sample to settle. The analysis is performed on the aqueous phase.

3. SPE Procedure:

- Conditioning: Condition the SPE cartridge by passing 15 mL of methanol through the sorbent. Do not allow the cartridge to go dry.
- Equilibration: Immediately follow the methanol with 18 mL of reagent water, ensuring the cartridge does not go dry.
- Sample Loading: Load the 250 mL water sample onto the SPE cartridge at a flow rate of 10-15 mL/min.
- Washing: After the entire sample has passed through, wash the cartridge with 15 mL of reagent water to remove interferences.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 10 minutes to remove residual water.
- Elution: Elute the trapped analytes with two 4 mL aliquots of methanol. Collect the eluate in a clean collection tube.

4. Eluate Concentration and Analysis:

- Concentrate the eluate to a final volume of 1 mL using a nitrogen evaporation system at a temperature of 60-65°C.
- Add an internal standard to the concentrated extract.
- The extract is now ready for analysis by LC-MS/MS.

Protocol 2: SPE of ADONA in Complex Matrices (Soil, Sediment, and Non-Potable Water - Based on EPA Method 1633)

This protocol utilizes a weak anion exchange (WAX) sorbent, which is effective for a broader range of PFAS, including **ADONA**, in more complex matrices.[\[9\]](#)[\[10\]](#)

1. Materials and Reagents:

- SPE Cartridges: Weak Anion Exchange (WAX), 500 mg, 6 mL.
- Methanol (LC-MS grade)
- Reagent Water (PFAS-free)
- Ammonium hydroxide solution (0.1%) in methanol
- Formic acid
- Centrifuge and tubes
- SPE Manifold
- Nitrogen Evaporation System

2. Sample Preparation:

- Water Samples: Adjust the pH to between 6 and 8. If particulates are present, they must be separated from the aqueous phase and extracted separately, with the extracts being combined before SPE.

- Soil and Sediment Samples:

- Homogenize the sample.
- Extract a 5 g portion of the sample with 10 mL of a methanol/water mixture (e.g., 80:20) containing a small amount of ammonium hydroxide by shaking and sonication.
- Centrifuge the sample and collect the supernatant.
- Repeat the extraction and combine the supernatants.
- Dilute the extract with reagent water prior to SPE.

3. SPE Procedure:

- Conditioning: Condition the WAX cartridge with 10 mL of 0.1% ammonium hydroxide in methanol, followed by 10 mL of methanol, and finally 10 mL of reagent water.[\[11\]](#) Do not allow the cartridge to dry.
- Sample Loading: Load the prepared sample extract onto the cartridge at a low flow rate (1-2 mL/min).
- Washing:
 - Wash the cartridge with 10 mL of reagent water to remove hydrophilic interferences.
 - Follow with a wash of 10 mL of a weak organic solvent (e.g., 20% methanol in water) to remove less polar interferences.
- Drying: Dry the cartridge thoroughly under nitrogen for 15-20 minutes.
- Elution: Elute the analytes with 8 mL of 0.1% ammonium hydroxide in methanol.

4. Eluate Concentration and Analysis:

- Concentrate the eluate to a final volume of 1 mL using a nitrogen evaporation system.
- Add an internal standard.

- The extract is ready for LC-MS/MS analysis.

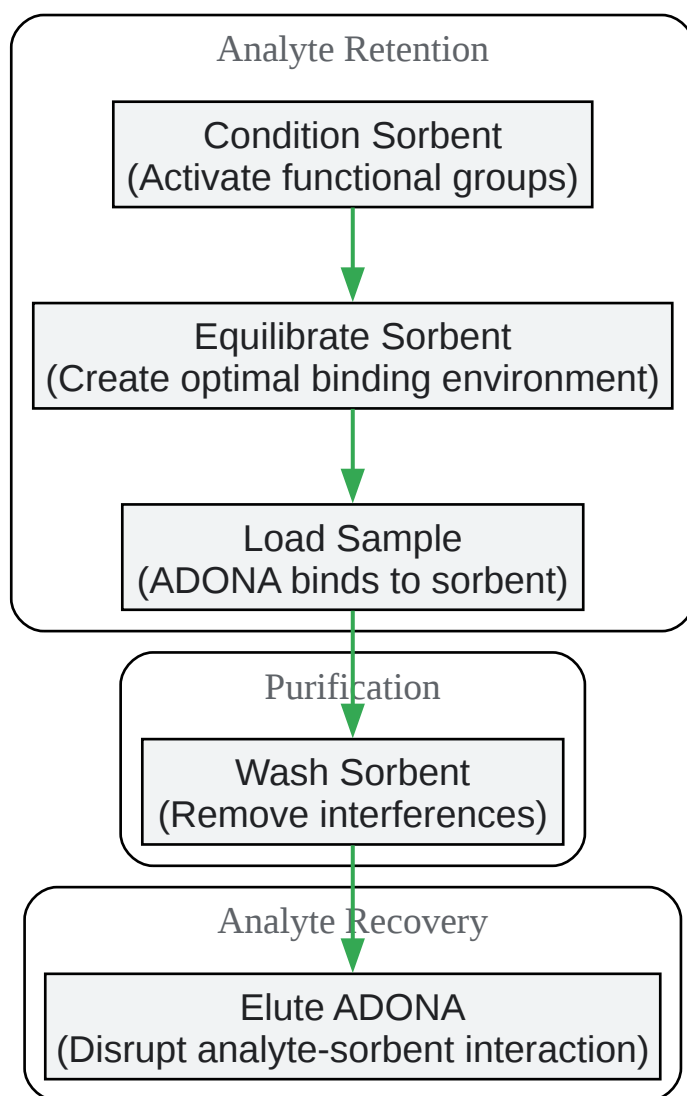
Visualizations

The following diagrams illustrate the key workflows and logical relationships in the solid-phase extraction of **ADONA**.



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Caption: General experimental workflow for SPE of **ADONA**.



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Caption: Logical steps in the SPE process for **ADONA** isolation.

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